Application Note: Scalable Total Synthesis of Pterulone via Ring-Closing Metathesis

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Compound of Interest

Compound Name: *Benzoxepine*

Cat. No.: *B8326511*

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Executive Summary

This application note details a robust, scalable protocol for the total synthesis of Pterulone, a naturally occurring **benzoxepine** antibiotic isolated from Pterula species. While **benzoxepine**s are privileged scaffolds in medicinal chemistry due to their affinity for various G-protein coupled receptors, their construction—particularly the formation of the seven-membered ether ring—presents significant entropic and enthalpic challenges.

We present a streamlined route utilizing Ring-Closing Metathesis (RCM) as the pivotal strategy to construct the 1-benzoxepin core. This guide emphasizes Critical Process Parameters (CPPs) such as catalyst selection, dilution factors, and ruthenium scavenging, ensuring high reproducibility and yield for researchers in drug discovery and natural product synthesis.

Introduction & Biological Context

Pterulone is a sesquiterpenoid metabolite characterized by a 1-benzoxepin-5-one skeleton. It exhibits potent antifungal and antimicrobial activity, making it a valuable target for structure-activity relationship (SAR) studies involving medium-ring ethers.

Structural Challenges

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The synthesis of medium-sized rings (7- to 9-membered) is historically difficult due to:

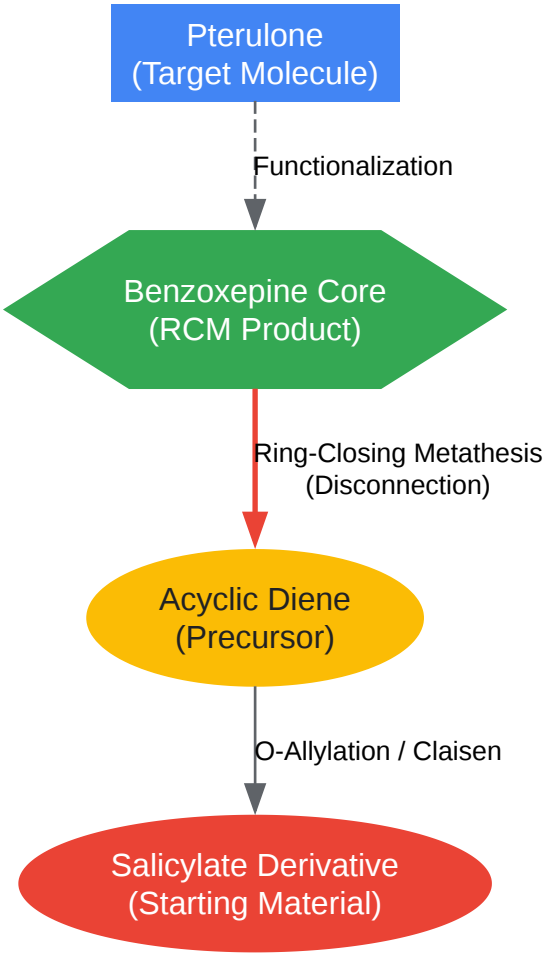
- Entropic Disfavor: The probability of chain ends meeting is lower than for 5- or 6-membered rings.
- Transannular Strain: Unfavorable interactions across the ring.
- Dimerization: Intermolecular metathesis often competes with intramolecular cyclization (RCM).

This protocol overcomes these barriers using Second Generation Grubbs catalysts under optimized high-dilution conditions.

Retrosynthetic Analysis

The strategy relies on the disconnection of the C4–C5 olefinic bond within the oxepine ring. The precursor is a diene ester derived from readily available salicylate starting materials.

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Figure 1: Retrosynthetic strategy highlighting the RCM disconnection of the 7-membered ether ring.

Experimental Protocol

Phase 1: Synthesis of the RCM Precursor (Diene)

Objective: Construct the acyclic diene substrate containing both the phenolic ether allyl group and the C-allyl moiety.

Reagents:

- Methyl 2,4-dihydroxybenzoate (Starting material)
- Allyl bromide (1.2 equiv)

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- Potassium carbonate (

  , 2.0 equiv)
- Acetone (Solvent, ACS grade)

Procedure:

- O-Allylation: Dissolve methyl 2,4-dihydroxybenzoate in acetone (0.5 M). Add

  and allyl bromide. Reflux for 4 hours.
- Claisen Rearrangement: Heat the resulting O-allyl ether in

  -diethylaniline at 200°C for 6 hours to effect the ortho-Claisen rearrangement, installing the C-allyl group.
- Second O-Allylation: Re-subject the rearranged phenol to standard allylation conditions (Allyl bromide,

  , Acetone) to generate the bis-allyl diene precursor.
- Validation:

  NMR should show two distinct terminal alkene patterns (multiplets at

  5.8–6.1 ppm).

Phase 2: Ring-Closing Metathesis (Key Step)

Objective: Cyclize the diene to form the 1-**benzoxepine** core.

Critical Process Parameters (CPPs):

- Concentration: Must be maintained

  M to favor intramolecular cyclization over intermolecular dimerization (ADMET).
- Inert Atmosphere: Strict

  or Ar atmosphere is required to preserve catalyst activity.

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Protocol:

- Setup: Flame-dry a 1L three-necked round-bottom flask equipped with a reflux condenser and argon inlet.
- Solvent Degassing: Add anhydrous Dichloromethane (DCM, 500 mL) and degas by sparging with Argon for 30 minutes.
- Substrate Addition: Dissolve the diene precursor (1.0 mmol) in 50 mL of degassed DCM. Add this solution to the main reaction flask. Total concentration is now ~0.002 M.
- Catalyst Addition: Add Grubbs II catalyst (5 mol%, 42 mg) in one portion.
  - Note: For sterically demanding substrates, Hoveyda-Grubbs II may be substituted.
- Reaction: Heat to reflux (40°C) for 12–24 hours. Monitor by TLC (disappearance of starting material, usually

  0.6

  0.4 in Hex/EtOAc).
- Quench & Scavenging: Cool to room temperature. Add activated charcoal (50 wt% relative to substrate) or DMSO (50 equiv relative to catalyst) and stir for 2 hours to sequester Ruthenium species.
- Purification: Filter through a pad of Celite. Concentrate in vacuo. Purify via flash column chromatography (SiO2, 9:1 Hexanes/EtOAc).

Yield Expectation: 85–92% of the **benzoxepine** intermediate.

Phase 3: Final Functionalization

- Oxidation: If the target is the ketone (Pterulone), perform allylic oxidation using

  or Cr-based oxidants, or functionalize the ester group depending on the specific Pterulone congener.

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Optimization & Data Analysis

The choice of catalyst and solvent significantly impacts the ratio of the desired Ring-Closed Product (RCP) versus oligomers.

Table 1: RCM Optimization for **Benzoxepine** Formation

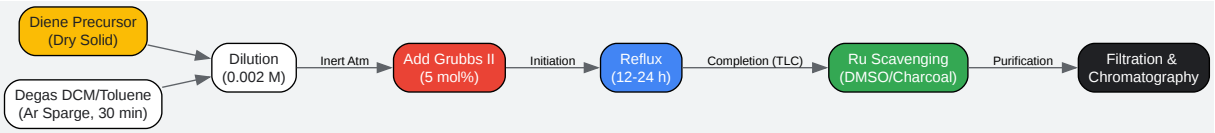
Entry	Catalyst	Loading (mol%)	Solvent	Conc. (M)	Temp (°C)	Yield (%)	Notes
1	Grubbs I	10	DCM	0.01	25	45	Significant dimer formed
2	Grubbs I	10	DCM	0.002	40	68	Slow conversion
3	Grubbs II	5	DCM	0.005	40	82	Good balance
4	Grubbs II	5	Toluene	0.002	80	91	Optimal conditions
5	H-G II*	2	Toluene	0.002	80	88	Efficient but costlier

*H-G II: Hoveyda-Grubbs 2nd Generation Catalyst

Process Workflow Diagram

The following diagram illustrates the critical path for the RCM reaction setup, emphasizing the handling of the active Ruthenium species.

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Figure 2: Operational workflow for the Ring-Closing Metathesis step.

Safety & Handling

- Ruthenium Catalysts: While generally stable, Grubbs catalysts should be stored under inert gas at 4°C.
- High Dilution: Large volumes of solvent are required. Ensure fume hoods are capable of handling significant solvent vapor if rotary evaporation is performed outside a closed loop.
- Waste: Ruthenium-contaminated silica and solvent must be segregated into heavy metal waste streams.

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